

Personal protective equipment for handling 4-Chloro-2-methyl-tetrahydro-pyran

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chloro-2-methyl-tetrahydro-pyran

Cat. No.: B3319735

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Essential Safety and Handling Guide for 4-Chloro-2-methyl-tetrahydro-pyran

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Chloro-2-methyl-tetrahydro-pyran** (CAS No. 116131-46-5). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chlorinated organic compound.

Chemical and Physical Properties

While specific experimental data for **4-Chloro-2-methyl-tetrahydro-pyran** is not extensively published, the following table summarizes key physical and chemical properties. Data for the closely related compound, 4-chlorotetrahydropyran, is included for reference and should be considered as an estimate.

Property	Value	Notes
CAS Number	116131-46-5	For 4-Chloro-2-methyl-tetrahydro-pyran[1]
Molecular Formula	C ₆ H ₁₁ ClO	
Molecular Weight	134.6 g/mol	For 4-(chloromethyl)-tetrahydro-2H-pyran, a related isomer[2]
Appearance	Liquid (presumed)	Based on similar compounds[3]
Boiling Point	No data available	
Flash Point	46°C (114.8°F)	For 4-chlorotetrahydropyran[4]
Density	1.120 g/mL	For 4-chlorotetrahydropyran[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure through inhalation, skin contact, and eye contact.[5][6]

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Viton™ or Polyvinyl alcohol (PVA) gloves are recommended for handling chlorinated solvents. [7] [8] Butyl rubber gloves may also be suitable, though their performance against halogenated solvents can vary. [7] [9] Nitrile gloves offer protection against a range of chemicals but are generally not recommended for prolonged use with chlorinated hydrocarbons. [9] [10] Always inspect gloves for integrity before use and dispose of them in accordance with laboratory procedures. [11]
Eye and Face Protection	Safety goggles with side shields or a full-face shield	To protect against splashes and vapors. [12] [13] Standard safety glasses are not sufficient.
Body Protection	Chemical-resistant laboratory coat	A lab coat made of a material resistant to chemical permeation should be worn and fully buttoned. [14]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood	To minimize inhalation of vapors. [5] [6] If engineering controls are insufficient, a respirator with an appropriate cartridge for organic vapors and halogens should be used. [13] [15]

Operational Plan: Step-by-Step Handling Procedure

Preparation

- **Risk Assessment:** Before beginning work, conduct a thorough risk assessment for the planned experiment.
- **Gather Materials:** Ensure all necessary equipment, including the chemical, solvents, glassware, and waste containers, are readily available.
- **PPE Inspection:** Inspect all PPE for damage or contamination before use.
- **Fume Hood:** Confirm that the chemical fume hood is functioning correctly.

Handling

- **Dispensing:** Conduct all manipulations of **4-Chloro-2-methyl-tetrahydro-pyran** within a certified chemical fume hood.
- **Avoid Inhalation and Contact:** Handle the chemical with care to avoid generating aerosols or vapors.^[6] Prevent contact with skin, eyes, and clothing.^[5]
- **Ignition Sources:** Keep the chemical away from heat, sparks, and open flames, as similar compounds are flammable.^[16]
- **Static Discharge:** Take precautionary measures against static discharge, especially when transferring large quantities.^[16]

Spill Management

- **Small Spills:** For small spills, absorb the material with an inert absorbent (e.g., sand, vermiculite).^[17] Place the contaminated material in a sealed, labeled container for hazardous waste disposal.
- **Large Spills:** In the event of a large spill, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

As a halogenated organic compound, **4-Chloro-2-methyl-tetrahydro-pyran** requires specific disposal procedures to comply with environmental regulations and ensure safety.

Waste Segregation and Collection

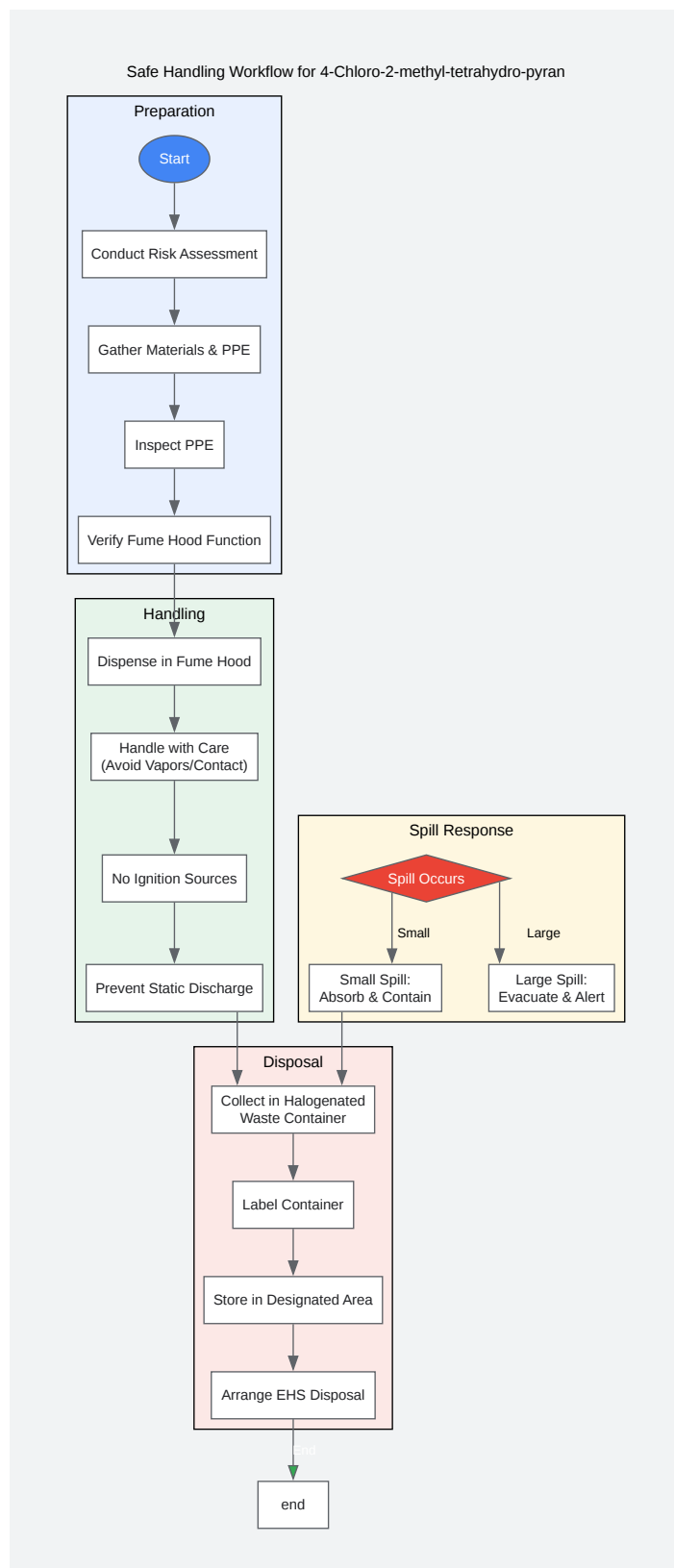
- Designated Waste Container: Dispose of all waste containing **4-Chloro-2-methyl-tetrahydro-pyran** in a designated, clearly labeled "Halogenated Organic Waste" container. [\[18\]](#)[\[19\]](#) Do not mix with non-halogenated waste. [\[18\]](#)[\[20\]](#)
- Container Requirements: The waste container must be made of a compatible material, have a secure screw-top cap, and be kept closed when not in use. [\[18\]](#)[\[21\]](#)
- Labeling: The waste container must be labeled with "Hazardous Waste" and a list of its contents. [\[21\]](#)

Disposal Procedure

- Collection: Store the sealed and labeled waste container in a designated satellite accumulation area within the laboratory.
- Professional Disposal: Arrange for the collection and disposal of the halogenated organic waste through your institution's environmental health and safety (EHS) office or a certified hazardous waste disposal company. [\[5\]](#) Do not pour this chemical down the drain. [\[20\]](#)

Experimental Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety procedures for handling **4-Chloro-2-methyl-tetrahydro-pyran**.



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Caption: Workflow for the safe handling and disposal of **4-Chloro-2-methyl-tetrahydro-pyran**.

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